

Bioisosteric Utility of (1-Methoxycyclopropyl)methanamine: Conformational Locking & Physicochemical Modulation

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Compound of Interest

Compound Name: (1-Methoxycyclopropyl)methanamine
CAS No.: 1554452-98-0
Cat. No.: B3105867

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Executive Summary

This technical guide analyzes **(1-Methoxycyclopropyl)methanamine** (1-MCMA) as a high-value bioisosteric building block in medicinal chemistry. Unlike simple alkyl chains, this moiety offers a unique combination of conformational restriction (reducing entropic penalty upon binding) and electronic modulation (lowering amine basicity via the inductive effect of the geminal methoxy group). This guide details its structural rationale, synthetic accessibility, and application in optimizing pharmacokinetics (PK) and potency.

Structural & Physicochemical Rationale[1][2][3][4][5]

The Bioisosteric Hypothesis

In drug design, flexible linkers such as 2-methoxyethanamine or 3-aminopropanol ethers often suffer from high conformational entropy. Upon binding to a protein target, these flexible chains must freeze into a specific bioactive conformation, incurring an entropic penalty (

).

1-MCMA serves as a rigidified bioisostere of these flexible chains. The cyclopropane ring acts as a "conformational lock," restricting the bond angles and rotation of the substituents attached to the quaternary carbon (C1).^[1]

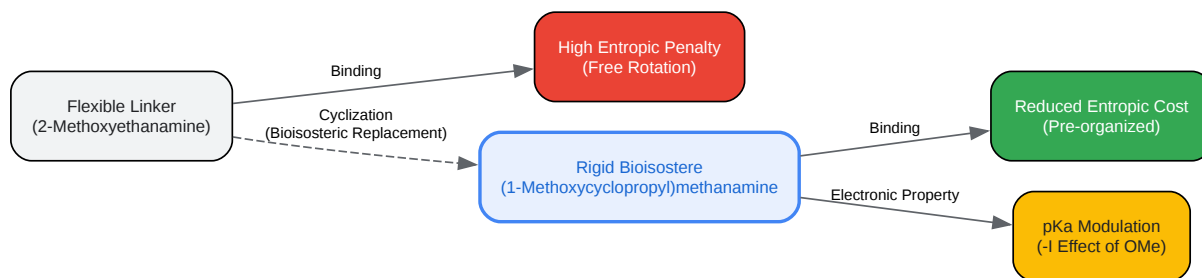
Comparison: Flexible vs. Rigid

- Flexible Parent: R-O-CH₂-CH₂-NH₂ (Free rotation around C-C bonds).
- Rigid Bioisostere (1-MCMA): The C1-C2 and C1-C3 bonds of the cyclopropane ring constrain the spatial arrangement of the methoxy and methanamine groups.

Electronic Modulation (pKa Shift)

A critical advantage of 1-MCMA is the modulation of basicity.

- Standard Primary Amine pKa: ~10.5–10.8 (highly ionized at pH 7.4).
- 1-MCMA pKa: The methoxy group at C1 exerts a strong electron-withdrawing inductive effect (-I) on the -nitrogen. Additionally, the high -character of cyclopropane bonds (Walsh orbitals) further modulates electron density.
- Result: The pKa is typically lowered by 1.0–2.0 log units (approx. 8.5–9.5). This increases the fraction of non-ionized species at physiological pH, potentially enhancing membrane permeability and blood-brain barrier (BBB) penetration while maintaining sufficient solubility.



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Figure 1: Mechanistic logic for replacing flexible alkoxy-amine chains with the 1-MCMA scaffold.

Synthetic Accessibility & Protocols

The synthesis of gem-disubstituted cyclopropanes requires specific methodologies to install the quaternary center. The most robust route for medicinal chemistry scales involves the Kulinkovich-de Meijere reaction or cyclopropanation of specific vinyl ethers, followed by functional group manipulation.

Preferred Synthetic Route (Nitrile Reduction)

This route is favored for its scalability and the stability of the intermediates.

Step 1: Cyclopropanation Start with 2-methoxyacrylonitrile or a relevant precursor. React with diazomethane (or a safer carbenoid equivalent like trimethylsulfoxonium iodide) to form the cyclopropane ring.

- Note: Direct cyclopropanation of electron-deficient alkenes is standard.

Step 2: Reduction to Amine The nitrile group is reduced to the primary amine.

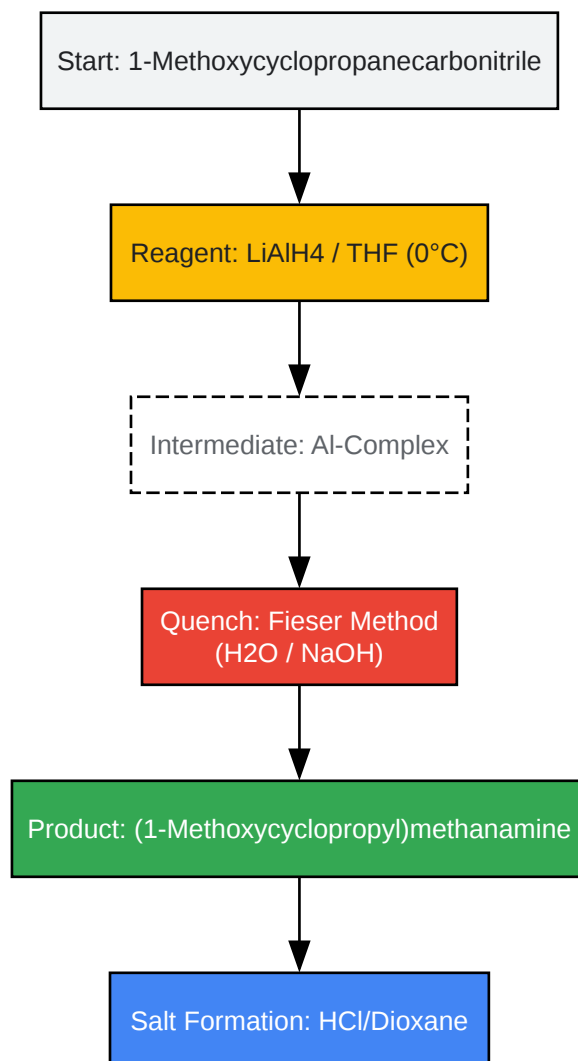
- Reagents: Lithium Aluminum Hydride (LAH) or Borane-THF complex.
- Conditions: Anhydrous THF, 0°C to Reflux.

Detailed Synthetic Protocol (Example)

Target: **(1-Methoxycyclopropyl)methanamine** Hydrochloride

- Precursor Synthesis:
 - Dissolve 1-methoxycyclopropanecarbonitrile (1.0 eq) in anhydrous THF under Nitrogen atmosphere.
- Reduction:
 - Cool the solution to 0°C.
 - Slowly add LiAlH₄ (2.0 eq, 1M in THF) dropwise to control exotherm.
 - Allow to warm to room temperature and stir for 4 hours (monitor by TLC/LCMS).
- Workup (Fieser Method):
 - Cool back to 0°C.
 - Quench sequentially with:
 - mL water,
 - mL 15% NaOH,
 - mL water (where
 - = grams of LAH used).
 - Filter the granular precipitate through a Celite pad.
- Isolation:
 - Dry the filtrate over
, filter, and concentrate in vacuo.
 - Dissolve the crude oil in diethyl ether and add 4M HCl in dioxane dropwise.

- Collect the white precipitate (Amine HCl salt) by filtration.



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Figure 2: Step-by-step synthetic workflow for the generation of the target amine salt.

Applications in Medicinal Chemistry

Metabolic Stability Enhancement

The gem-disubstituted nature of 1-MCMA blocks metabolic "soft spots."

- Blockade of

-Oxidation: In a linear ether (-O-CH₂-), the carbon alpha to the oxygen is prone to CYP450-mediated O-dealkylation.

- Solution: In 1-MCMA, this carbon is quaternary (part of the ring). It has no protons to abstract, effectively blocking this metabolic pathway.
- Blockade of

-Oxidation: The cyclopropane ring resists ring-opening and beta-oxidation compared to flexible alkyl chains.

Physicochemical Data Summary

The following table contrasts the 1-MCMA moiety with standard linkers.

Property	Ethylamine Linker	1-MCMA (Bioisostere)	Impact on Drug Design
Conformation	Highly Flexible	Rigid / Defined	Increases potency (entropy); Selectivity.
pKa (Basicity)	~10.7	~9.2 (Est.)	Improves permeability; Reduces lysosomal trapping.
LogP (Lipophilicity)	Low	Moderate	The methoxy group balances the lipophilicity of the ring.
Metabolic Liability	High (N-dealkylation)	Low (Steric bulk)	Increases Half-life ().
TPSA	26.0	35.2 (approx)	Slight increase due to ether oxygen exposure.

Experimental Validation Protocols

To validate the bioisosteric utility in a specific drug program, the following assays are mandatory.

Comparative pKa Determination (Potentiometric)

Objective: Confirm the reduction in basicity compared to the parent amine.

- Instrument: Sirius T3 or equivalent potentiometric titrator.
- Sample: 5 mg of 1-MCMA HCl salt dissolved in 1.5 mL degassed water/methanol co-solvent (if necessary for solubility).
- Titration: Titrate with 0.5 M KOH from pH 2.0 to 12.0.
- Analysis: Calculate pKa using the half-equivalence point method or Yasuda-Shedlovsky extrapolation if co-solvents are used.

Microsomal Stability Assay

Objective: Quantify the metabolic stability improvement.

- System: Human Liver Microsomes (HLM) + NADPH regenerating system.
- Concentration: Test compound at 1 M.
- Timepoints: 0, 5, 15, 30, 60 minutes incubation at 37°C.
- Quench: Acetonitrile containing internal standard (e.g., Tolbutamide).
- Detection: LC-MS/MS (MRM mode).
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time to determine intrinsic clearance ().

References

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